

Technical Guide: Scalable Synthesis of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Executive Summary & Retrosynthetic Analysis

The target molecule, **4-Cyclopropoxy-5-nitronicotinonitrile**, represents a critical scaffold in the development of next-generation PDE4 inhibitors and kinase modulators. The combination of the electron-withdrawing nitrile (C3) and nitro (C5) groups creates a highly electrophilic C4 center, while the cyclopropoxy moiety provides unique pharmacokinetic properties (metabolic stability and lipophilicity).

This guide details a robust, three-step convergent synthesis designed for reproducibility and scalability. Unlike academic preparations that often suffer from low regioselectivity, this protocol utilizes a Nucleophilic Aromatic Substitution (

) strategy on a highly activated chloropyridine core, ensuring exclusive O-alkylation over N-alkylation.

Retrosynthetic Logic

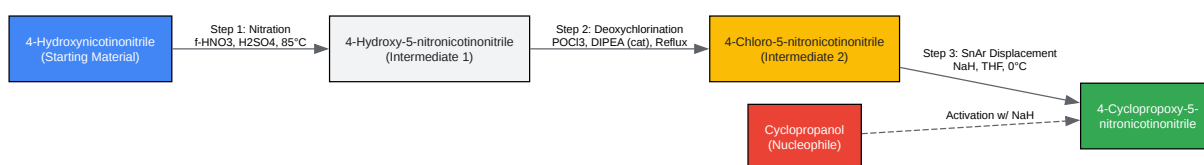
- **Target Disconnection:** The C4–O bond is the most strategic disconnection point. Direct cyclopropylation of a pyridone oxygen is kinetically sluggish; therefore, we utilize an

displacement of a leaving group (Cl) by a cyclopropoxide nucleophile.

- **Precursor Activation:** The 4-chloro-5-nitronicotinonitrile intermediate is synthesized via deoxychlorination of the corresponding 4-hydroxy analog.
- **Scaffold Functionalization:** The 5-nitro group is introduced via electrophilic aromatic substitution on the electron-rich 4-hydroxynicotinonitrile (4-pyridone tautomer).

Pathway Visualization

The following diagram outlines the optimized reaction workflow, including critical reagents and process nodes.



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Figure 1: Step-wise synthesis pathway from commercially available 4-hydroxynicotinonitrile to the target ether.

Detailed Experimental Protocols

Step 1: Nitration of 4-Hydroxynicotinonitrile

Objective: Regioselective introduction of the nitro group at the C5 position. **Principle:** The 4-hydroxy group (existing predominantly as the 4-pyridone tautomer) activates the ring, overcoming the deactivating effect of the C3-nitrile, directing the electrophile (

) to the ortho-position (C5).

Protocol:

- Setup: Equip a 500 mL 3-neck round-bottom flask (RBF) with a mechanical stirrer, internal thermometer, and dropping funnel.
- Acid Charge: Charge concentrated sulfuric acid (, 98%, 5.0 vol) and cool to 0–5°C using an ice/salt bath.
- Addition: Add 4-hydroxynicotinonitrile (1.0 equiv) portion-wise, maintaining internal temperature . Stir until fully dissolved.
- Nitration: Add fuming nitric acid (, >90%, 1.5 equiv) dropwise over 30 minutes. Caution: Highly Exothermic.
- Reaction: Slowly warm the mixture to 85°C and stir for 4–6 hours. Monitor by LCMS (Target $[M+H]^+ \approx 166$).
- Quench: Cool to RT, then pour the reaction mixture onto crushed ice (10 vol) with vigorous stirring.
- Isolation: The product, 4-hydroxy-5-nitronicotinonitrile, precipitates as a yellow solid. Filter, wash with cold water until filtrate is neutral pH, and dry in a vacuum oven at 50°C.

Critical Quality Attribute (CQA): Ensure the temperature does not exceed 90°C to prevent decarboxylation or hydrolysis of the nitrile group.

Step 2: Deoxychlorination to 4-Chloro-5-nitronicotinonitrile

Objective: Conversion of the hydroxyl group to a chloride leaving group. Principle: Nucleophilic attack of the pyridone oxygen on phosphorus oxychloride (

) followed by displacement by chloride.

Protocol:

- Setup: Dry 250 mL RBF under nitrogen atmosphere.

- Reagents: Suspend 4-hydroxy-5-nitronicotinonitrile (from Step 1, 1.0 equiv) in neat (5.0 equiv).
- Catalyst: Add

-Diisopropylethylamine (DIPEA) or DMF (0.1 equiv) as a catalyst to form the Vilsmeier-Haack-like active species.
- Reaction: Heat to reflux (approx. 105°C) for 3 hours. The suspension will clear as the chlorinated product forms.
- Workup (Hazardous):
 - Cool reaction to RT.
 - Remove excess

via rotary evaporation under reduced pressure.
 - Dilute the residue with Dichloromethane (DCM).
 - Slowly pour the organic phase into a stirred mixture of ice/saturated

. Warning: Delayed exotherm is common during hydrolysis of residual phosphoryl chlorides.
- Purification: Separate the organic layer, dry over

, and concentrate. The crude 4-chloro-5-nitronicotinonitrile is usually pure enough (>95%) for the next step.

Step 3: Coupling with Cyclopropanol

Objective: Formation of the cyclopropyl ether bond. Principle: The C4 position is "super-electrophilic" due to the ortho-nitro and meta-cyano groups. Cyclopropoxide (generated in situ) displaces the chloride via an addition-elimination mechanism.

Protocol:

- Alkoxide Formation: In a dry flask under Argon, suspend Sodium Hydride (NaH, 60% in oil, 1.2 equiv) in anhydrous THF (10 vol). Cool to 0°C.[1]
- Nucleophile Addition: Add Cyclopropanol (1.1 equiv) dropwise. Stir at 0°C for 30 mins until evolution ceases.
 - Note: If Cyclopropanol is not commercially available, it can be prepared via the Kulinkovich reaction using ethyl acetate and ethylmagnesium bromide [1].
- Substrate Addition: Dissolve 4-chloro-5-nitronicotinonitrile (1.0 equiv) in THF (3 vol) and add it dropwise to the alkoxide solution at 0°C.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to RT. The reaction is typically complete within 2 hours due to the high reactivity of the substrate.
- Workup: Quench with saturated solution. Extract with Ethyl Acetate (3x).[1] Wash combined organics with brine, dry over , and concentrate.[2]
- Final Purification: Recrystallize from Ethanol/Heptane or purify via silica gel chromatography (0-30% EtOAc in Hexanes) to yield **4-Cyclopropoxy-5-nitronicotinonitrile**.

Analytical Data Summary

Parameter	Specification	Notes
Appearance	Pale yellow to off-white solid	Nitro group imparts color.
LCMS (ESI+)	[M+H] ⁺ = 206.1	Consistent with formula .
1H NMR (DMSO-d6)	9.1 (s, 1H, H-6), 8.9 (s, 1H, H-2), 4.2 (m, 1H, CH-O), 0.8-0.9 (m, 4H, Cyclopropyl)	Characteristic downfield aromatic protons due to EWGs.
IR Spectroscopy	~2230 (CN), ~1530/1350 ()	Nitrile stretch is distinct.

Troubleshooting & Safety Systems

Self-Validating Checks

- Step 1 End-point: The starting material is fluorescent under UV (254 nm); the nitrated product is significantly less fluorescent and stains yellow with anisaldehyde.
- Step 2 Moisture Control: If the

reaction turns opaque or viscous, moisture ingress has occurred, generating phosphoric acid byproducts. Ensure strict anhydrous conditions.
- Step 3 Regioselectivity:

is highly favored at C4. If C2 substitution is observed (rare), lower the reaction temperature to -10°C.

Safety Matrix

- Nitration: Runaway exotherm risk. Control: Use a dosing pump for and ensure cooling capacity exceeds heat generation rate.
- Cyclopropanol: Strained rings can be unstable. Store at -20°C.
- NaH: Pyrophoric. Control: Use commercially available mineral oil dispersions and wash with hexanes only if strictly necessary for atom economy in small batches.

References

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